

Application Notes and Protocols: Kinase Profiling Assay for EGFR-IN-54

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Compound of Interest

Compound Name: *Egfr-IN-54*

Cat. No.: *B15570585*

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Introduction

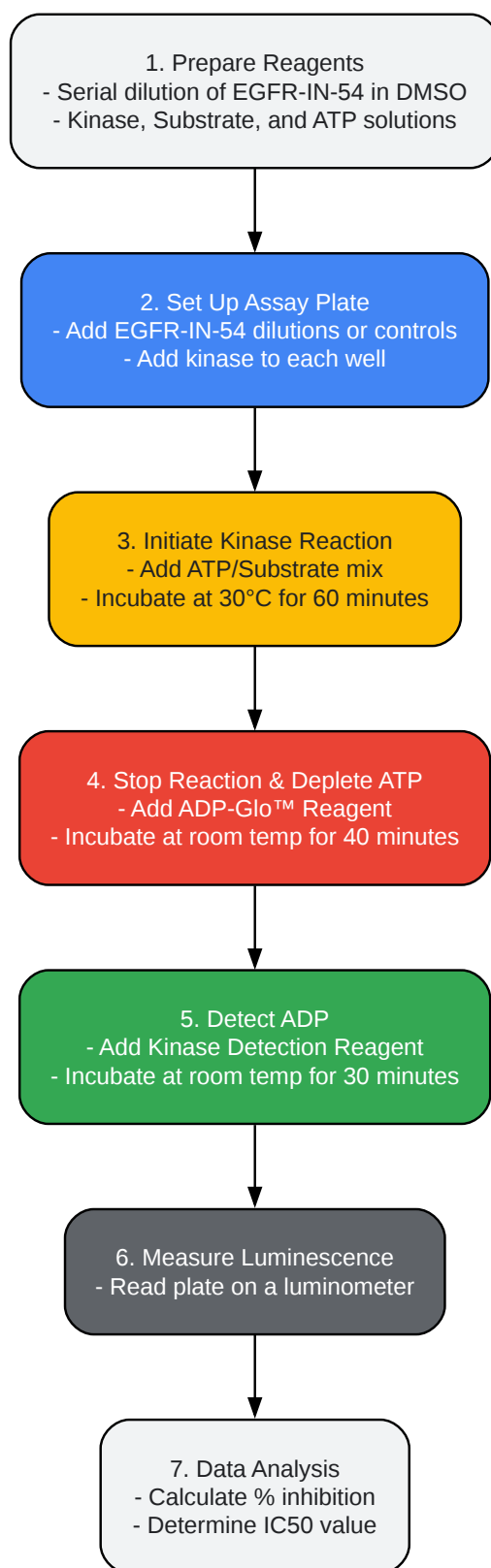
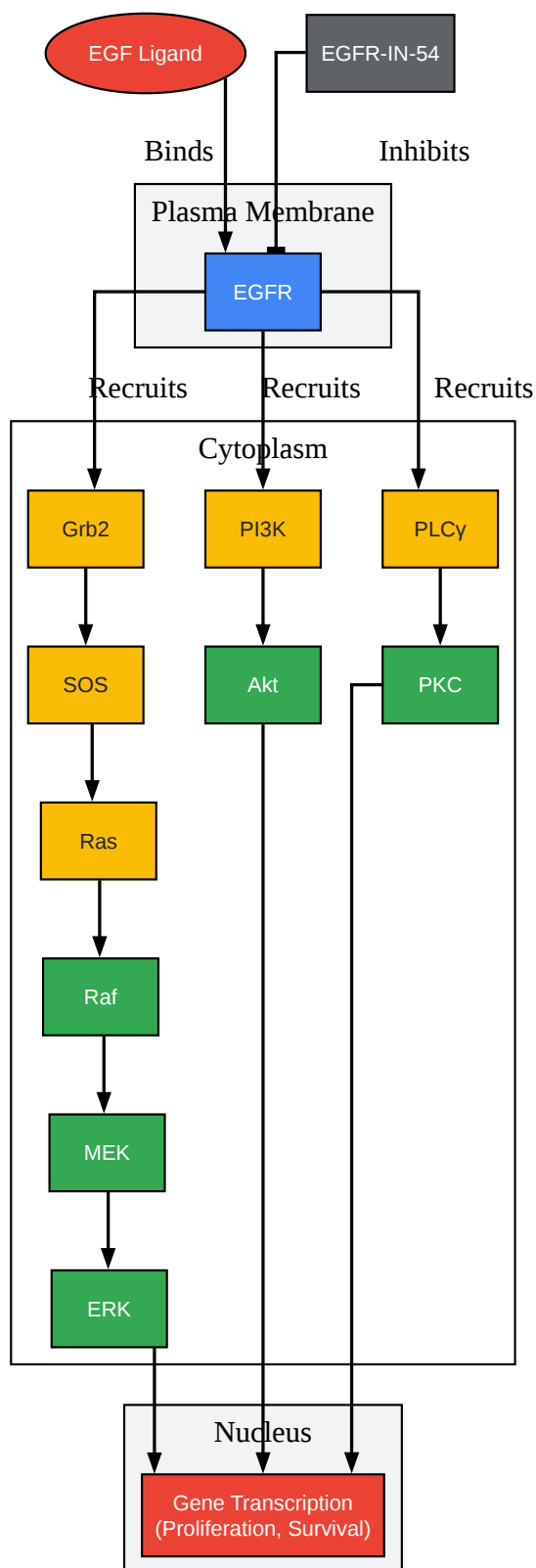
The Epidermal Growth Factor Receptor (EGFR) is a receptor tyrosine kinase that plays a pivotal role in regulating cell proliferation, survival, and differentiation.^{[1][2]} Upon binding to its ligands, such as epidermal growth factor (EGF), EGFR undergoes dimerization and autophosphorylation of specific tyrosine residues within its intracellular domain.^{[3][4]} This activation triggers a cascade of downstream signaling pathways, including the RAS-RAF-MEK-ERK (MAPK) and PI3K-AKT pathways, which are crucial for normal cellular function.^{[1][3]} However, aberrant EGFR signaling, due to mutations or overexpression, is a well-established driver of tumorigenesis in various cancers.^[1] Consequently, EGFR has emerged as a critical therapeutic target, and the development of small molecule inhibitors that block its kinase activity is an area of intense research.

EGFR-IN-54 is a novel investigational compound designed to inhibit the kinase activity of EGFR. To characterize its potency and selectivity, a robust and reliable kinase profiling assay is essential. This document provides a detailed protocol for an in vitro kinase assay to determine the inhibitory activity of **EGFR-IN-54** against EGFR and a panel of other kinases. The protocol

described herein utilizes a luminescence-based assay that quantifies the amount of ADP produced during the kinase reaction, providing a highly sensitive and quantitative measure of kinase activity.

EGFR Signaling Pathway

The binding of a ligand to EGFR initiates a complex network of intracellular signaling events. The activated receptor recruits and phosphorylates a variety of substrate proteins, leading to the activation of multiple downstream pathways that ultimately regulate gene expression and cellular responses.



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